

Essential Guide to the Proper Disposal of Demethoxyencecalinol

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Compound of Interest

Compound Name: *Demethoxyencecalinol*

Cat. No.: *B1596252*

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This document provides crucial safety and logistical information for the proper disposal of **Demethoxyencecalinol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and compliant disposal of this chemical, minimizing risks to personnel and the environment.

Chemical Safety and Hazard Summary

Demethoxyencecalinol is classified with multiple hazards that necessitate careful handling and disposal.^[1] All personnel must be familiar with the following data before handling this compound.

Property	Data	Source
GHS Classification	Acute toxicity, oral (Category 4) Skin corrosion/irritation (Category 2) Serious eye damage/eye irritation (Category 2A) Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	[1]
CAS Number	19013-07-1	[1]
Molecular Formula	C ₁₃ H ₁₄ O ₂	[1]
Molecular Weight	202.25 g/mol	[1]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Signal Word	Warning	[1]
Personal Protective Equipment (PPE)	Protective gloves (chemically resistant), protective clothing, safety goggles with side-shields, and a suitable respirator must be worn.[1][2] Ensure an eyewash station and safety shower are readily accessible.[1]	[1]

Standard Operating Protocol for Disposal

The following step-by-step protocol outlines the mandatory procedures for the disposal of **Demethoxyencecalinol** waste, including pure compound, contaminated solutions, and contaminated labware.

Step 1: Personal Protective Equipment (PPE) and Preparation

- Don PPE: Before handling the chemical, put on all required PPE: a lab coat, chemically resistant gloves (e.g., nitrile), and safety goggles with side shields.
- Work Area: Conduct all waste handling procedures within a certified chemical fume hood to prevent inhalation of dust or vapors.[3]
- Prepare Waste Container: Obtain a designated hazardous waste container that is chemically compatible and has a secure, leak-proof screw cap.[4] Ensure the container is clean and in good condition.

Step 2: Waste Collection and Segregation

- Segregate Waste: **Demethoxyencecalinol** waste is classified as hazardous and must be segregated from non-hazardous waste.[5] Do not mix it with incompatible chemicals.[4]
- Solid Waste: Collect unused or expired **Demethoxyencecalinol** powder, along with any contaminated disposable items (e.g., weigh boats, pipette tips, gloves), and place them directly into the designated hazardous waste container.[6]
- Liquid Waste: Collect solutions containing **Demethoxyencecalinol** in a separate, compatible hazardous waste container. Do not pour any solution containing this chemical down the drain.[5][7]
- Spill Cleanup: In case of a spill, absorb the material with a non-reactive absorbent (e.g., diatomite, universal binders).[1] Decontaminate the surface with alcohol.[1] All cleanup materials must be collected and disposed of as hazardous waste.[8]

Step 3: Labeling and Storage

- Labeling: Immediately label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Demethoxyencecalinol**," and list all known hazards (e.g., "Acutely Toxic," "Skin/Eye Irritant").[9]

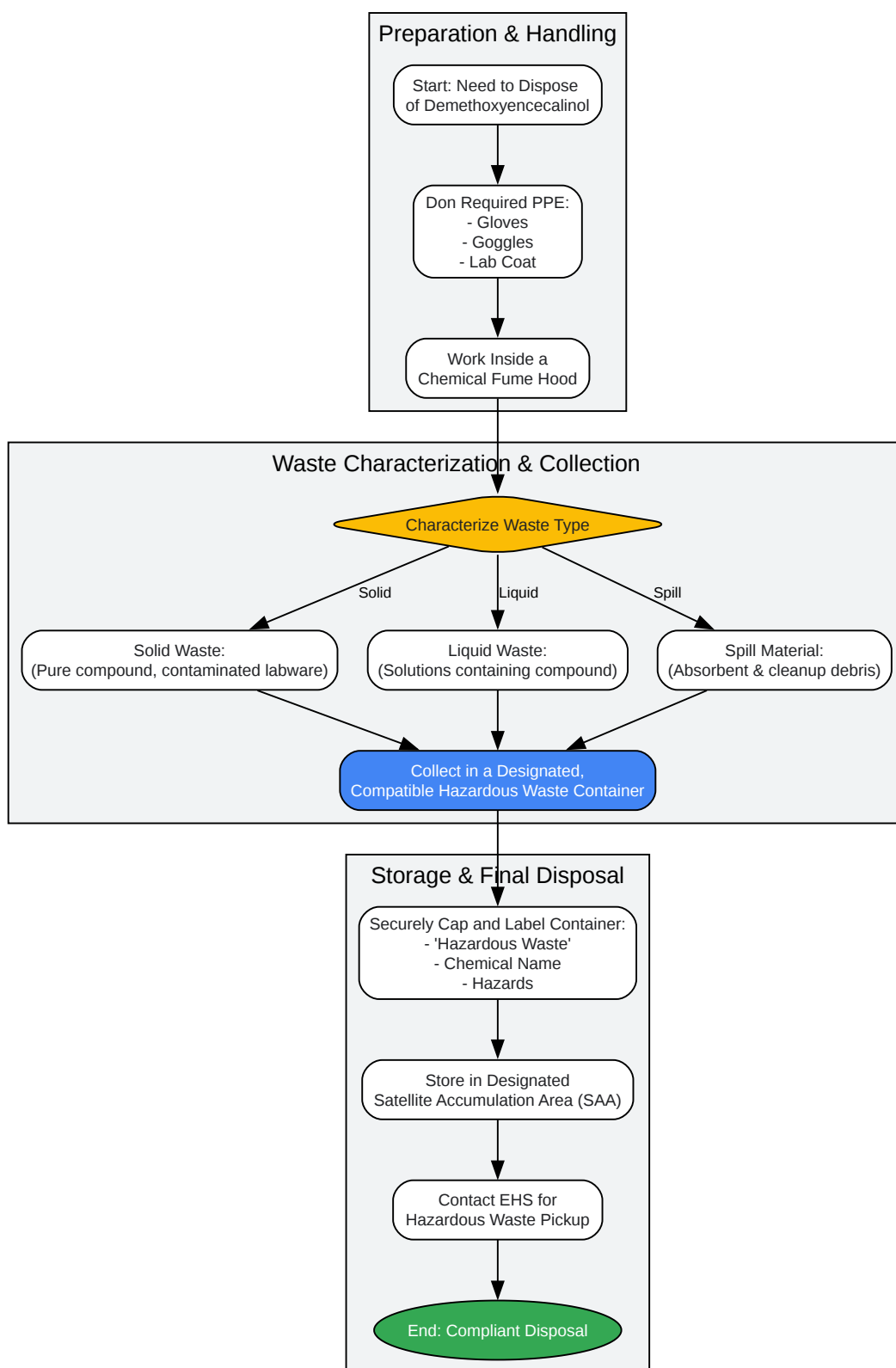
- Storage: Keep the waste container securely capped at all times, except when adding waste. [4] Store the container in a designated and clearly marked Satellite Accumulation Area (SAA) within the laboratory, away from incompatible materials.[4][5]

Step 4: Final Disposal

- Institutional Procedures: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[2] Do not attempt to dispose of this waste in the regular trash or via sewer systems.[1]
- Empty Containers: Original containers of **Demethoxyencecalinol** are considered hazardous waste and must be disposed of through the EHS office.[8] For containers that are not P-listed, they may be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.[9][10] After rinsing and air-drying, deface the label and dispose of the container as instructed by your institution.[10]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **Demethoxyencecalinol** waste.



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Caption: Decision workflow for **Demethoxyencecalinol** disposal.

Disclaimer: No information regarding specific experimental protocols or signaling pathways for **Demethoxyencecalinol** was found in the public domain during the search. Researchers should consult primary literature specific to their field of study for such information.

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